

# 3'-NH2-ddCTP Sodium Salt: A Technical Guide to Solubility and Stability

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3'-NH2-ddCTP sodium

Cat. No.: B3308676

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## Introduction

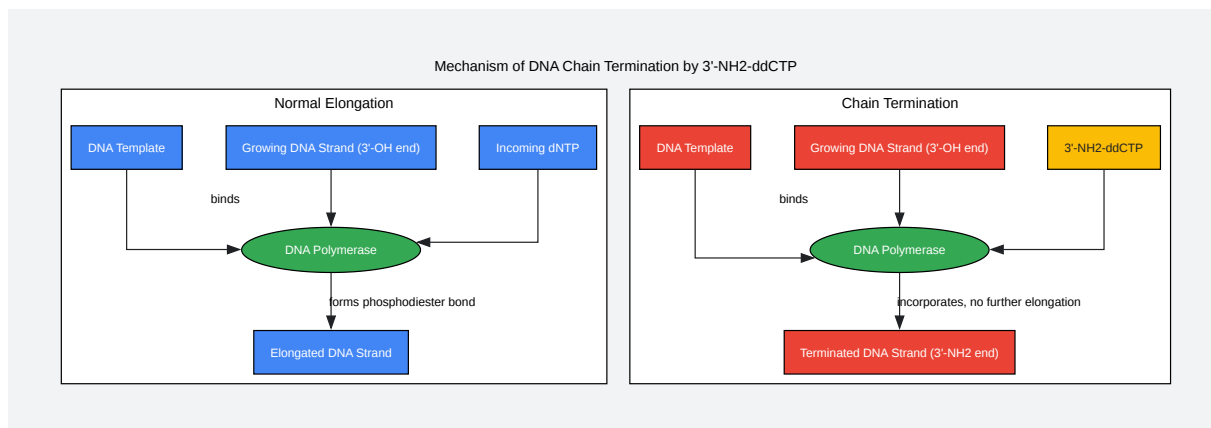
3'-Amino-2',3'-dideoxycytidine-5'-triphosphate (3'-NH2-ddCTP) is a modified nucleoside triphosphate analog crucial for various molecular biology applications, most notably as a chain terminator in DNA sequencing and synthesis. Its efficacy in these applications is fundamentally dependent on its solubility and stability in aqueous solutions. This technical guide provides an in-depth overview of the known solubility and stability characteristics of **3'-NH2-ddCTP sodium salt**, outlines experimental protocols for their determination, and illustrates key concepts through diagrams. It is important to note that while specific quantitative data for this particular salt is limited in publicly available literature, this guide consolidates information from closely related compounds and general principles governing nucleoside triphosphate chemistry to provide a robust framework for its use.

## Core Properties of 3'-NH2-ddCTP Sodium Salt

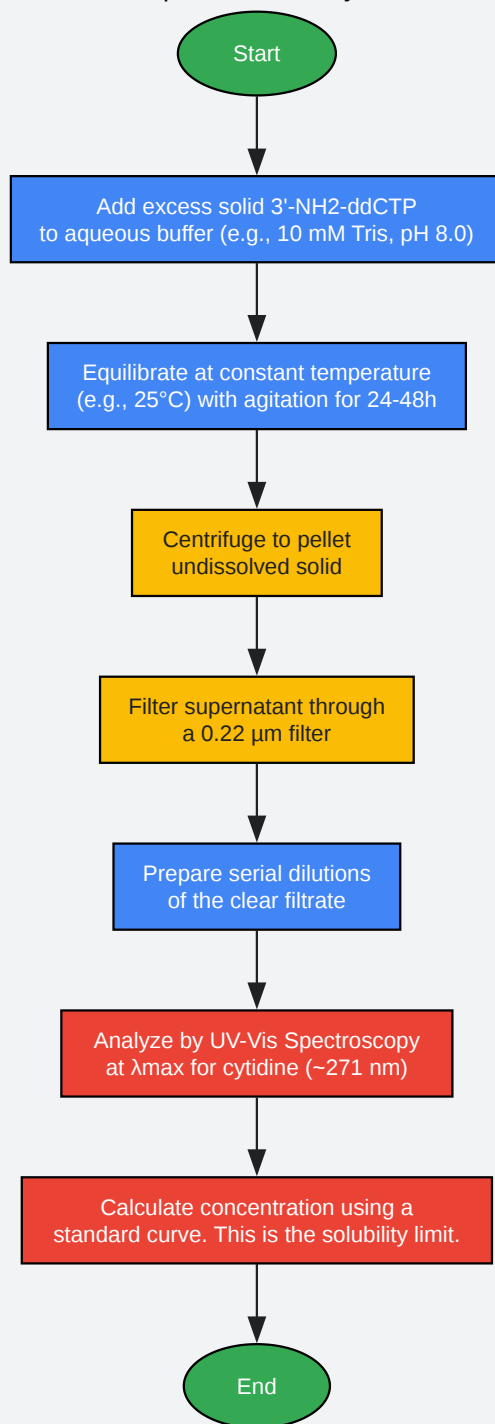
3'-NH2-ddCTP acts as a substrate for DNA polymerases. However, the substitution of the 3'-hydroxyl group with an amino group prevents the formation of a phosphodiester bond with the next incoming nucleotide, leading to the termination of DNA chain elongation.

## Mechanism of Action: DNA Chain Termination

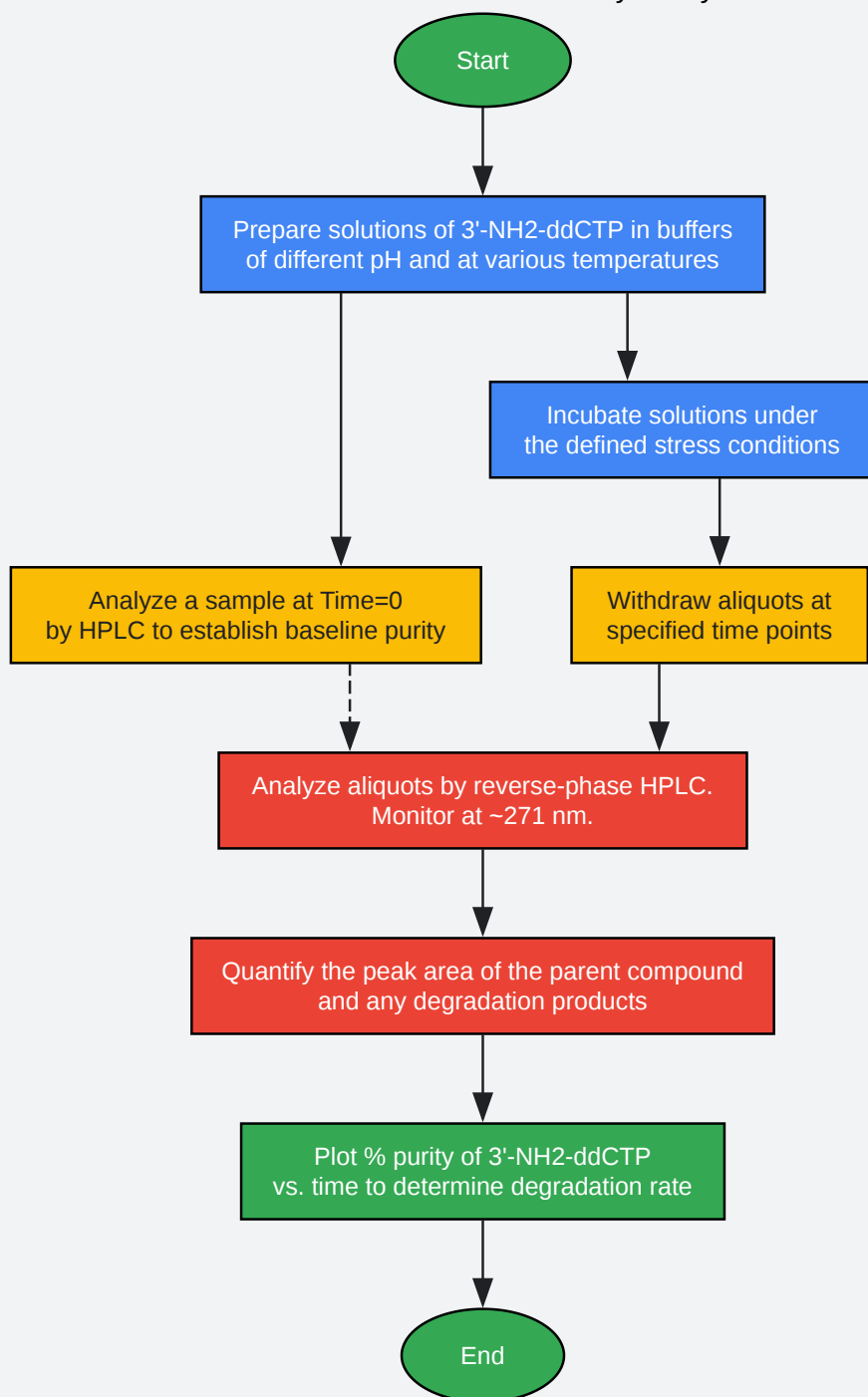
The primary function of 3'-NH<sub>2</sub>-ddCTP is to halt the process of DNA synthesis. The following diagram illustrates this mechanism.



## Workflow for Aqueous Solubility Determination



## Workflow for HPLC-Based Stability Study

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- To cite this document: BenchChem. [3'-NH<sub>2</sub>-ddCTP Sodium Salt: A Technical Guide to Solubility and Stability]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3308676#3-nh2-ddctp-sodium-salt-solubility-and-stability]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)